

physical and chemical properties of 1,3-dibromobenzene

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Compound of Interest

Compound Name: 1,3-Dibromobenzene

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An In-depth Technical Guide to 1,3-Dibromobenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dibromobenzene, also known as m-dibromobenzene, is a halogenated aromatic hydrocarbon with the chemical formula $C_6H_4Br_2$.^{[1][2]} In this compound, two bromine atoms are substituted at the meta positions of a benzene ring.^{[1][3]} It exists as a colorless to light yellow liquid at room temperature.^{[2][3][4]} **1,3-Dibromobenzene** is a versatile chemical intermediate, widely utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[2] Its unique structural and electronic properties make it a valuable precursor in various organic reactions, particularly in the formation of complex molecular architectures through metal-catalyzed cross-coupling reactions.^{[2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-dibromobenzene**, detailed experimental protocols for its synthesis and key reactions, and a visualization of a critical synthetic pathway.

Physical and Chemical Properties

The physical and chemical properties of **1,3-dibromobenzene** are summarized in the tables below, providing a ready reference for laboratory and research applications.

Physical Properties of 1,3-Dibromobenzene

Property	Value
Molecular Formula	C ₆ H ₄ Br ₂ [5]
Molecular Weight	235.90 g/mol
CAS Number	108-36-1[5]
Appearance	Clear, colorless to light yellow liquid[2][3][4]
Density	1.952 g/mL at 25 °C[5]
Melting Point	-7 °C[4][5]
Boiling Point	218-219 °C[5]
Flash Point	93.4 °C (200.1 °F) - closed cup[6]
Vapor Pressure	5 mmHg at 66 °C[5]
Vapor Density	8.16 (vs air)[5]
Refractive Index	n _{20/D} 1.608[5]
Solubility	Insoluble in water[5][7][8]. Soluble in organic solvents such as ethanol, ether, benzene, toluene, heptane, and chloroform.[3][8][9]

Chemical Properties of 1,3-Dibromobenzene

Property	Value
IUPAC Name	1,3-dibromobenzene[1]
Synonyms	m-Dibromobenzene[2]
SMILES	<chem>C1=CC(=CC(=C1)Br)Br</chem> [1]
InChI Key	JSRLURSZEMLAFO-UHFFFAOYSA-N[1]
Stability	Stable under ambient conditions[3]
Reactivity	Undergoes electrophilic substitution and metal-catalyzed coupling reactions[3]
InChI	1S/C6H4Br2/c7-5-2-1-3-6(8)4-5/h1-4H[1]

Spectral Data

Spectral data are crucial for the identification and characterization of **1,3-dibromobenzene**.

Spectral Data Type	Availability
¹ H NMR	Spectra available.[10][11]
¹³ C NMR	Spectra available.[10]
Mass Spectrometry	Spectra available (electron ionization).[12]
Infrared (IR) Spectroscopy	Spectra available.[13]
Raman Spectroscopy	Spectra available.[11]

Chemical Reactivity and Applications

1,3-Dibromobenzene serves as a key building block in organic synthesis due to the reactivity of its carbon-bromine bonds. It is particularly valuable in palladium-catalyzed cross-coupling reactions.

One of its most significant applications is in the Suzuki coupling reaction. This reaction involves the coupling of an organoboron compound with an organohalide and is a powerful method for

forming carbon-carbon bonds. **1,3-Dibromobenzene** can be coupled with phenyl boronic acid in a solid-supported potassium fluoride-aluminum oxide palladium-catalyzed reaction to produce conjugated polyaryls.^{[5][14]} This methodology is also employed in the synthesis of [n]metacyclophanes.^{[5][15]}

Furthermore, **1,3-dibromobenzene** is used in the synthesis of various pharmaceutical intermediates. For instance, it is a starting material in the synthesis of the antiviral drug lufotrelvir.^[4] The initial step in this synthesis is the formylation of **1,3-dibromobenzene** to 2,6-dibromobenzaldehyde.^[4] It is also used to prepare 5-(3-bromo-phenyl)-2,4-di-tert-butoxy-pyrimidine.^{[5][15]}

Experimental Protocols

Synthesis of 1,3-Dibromobenzene via Sandmeyer Reaction

A common laboratory-scale synthesis of **1,3-dibromobenzene** involves the diazotization of 3-bromoaniline, followed by a Sandmeyer reaction with cuprous bromide.^{[4][16]}

Materials:

- 3-bromoaniline
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Cuprous bromide (CuBr)
- Ethanol

Procedure:

- **Diazotization:** 3-bromoaniline is dissolved in an aqueous solution of hydrochloric acid and cooled to 0-5 °C. A chilled aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature to form the diazonium salt.^[17]

- Sandmeyer Reaction: The freshly prepared diazonium salt solution is added to a solution of cuprous bromide. This results in the replacement of the diazonium group with a bromine atom, yielding **1,3-dibromobenzene**.
- Workup and Purification: The reaction mixture is typically subjected to steam distillation to isolate the crude **1,3-dibromobenzene**. The product is then washed, dried, and purified by fractional distillation.

Nitration of 1,3-Dibromobenzene

This protocol describes the synthesis of 1,3-Dibromo-2,4,6-trinitrobenzene.[18]

Materials:

- **1,3-dibromobenzene**
- Potassium nitrate (KNO_3)
- 30% Oleum (fuming sulfuric acid)
- Crushed ice
- Deionized water

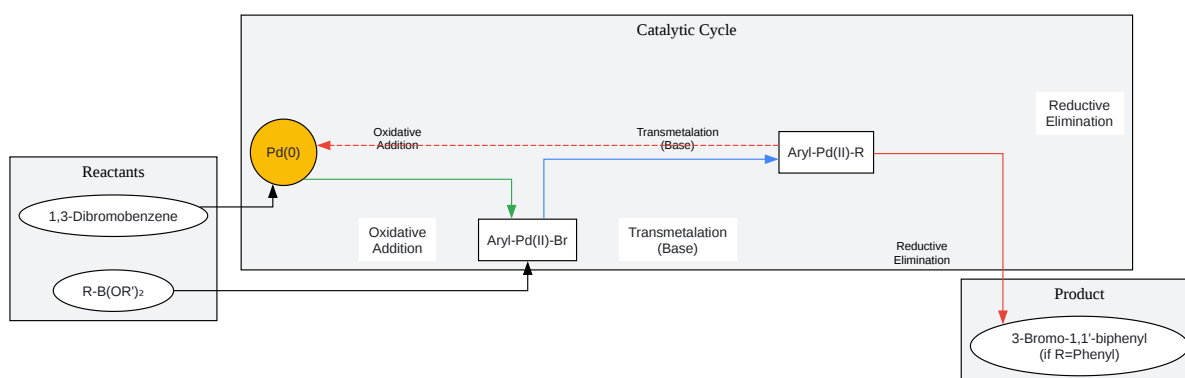
Procedure:

- Reaction Setup: In a round-bottom flask, combine **1,3-dibromobenzene** and potassium nitrate.[18]
- Addition of Oleum: Carefully add 30% oleum to the mixture with stirring, ensuring the temperature remains below 60°C , using an ice bath if necessary.[18]
- Heating: After the addition is complete, heat the mixture to $100\text{--}110^\circ\text{C}$ for 2-3 hours.[18]
- Quenching: Cool the reaction mixture to room temperature and then carefully pour it onto crushed ice with stirring.[18]

- Isolation and Purification: The precipitated solid is collected by filtration, washed with cold deionized water until the washings are neutral, and then dried.[18]

Mandatory Visualization

The following diagram illustrates the Suzuki-Miyaura coupling reaction of **1,3-dibromobenzene** with a generic organoborane to form a biaryl product, a fundamental transformation in modern organic synthesis.



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Caption: Suzuki-Miyaura coupling of **1,3-dibromobenzene**.

Safety Information

1,3-Dibromobenzene is classified as an irritant.[5] It causes skin and serious eye irritation.[1]
[3] Appropriate personal protective equipment, including gloves and eye protection, should be

worn when handling this chemical.[3] It should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents.[3] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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